

"physical and chemical properties of 1-ethyl-3-nitrobenzene"

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Compound of Interest

Compound Name: 1-Ethyl-3-nitrobenzene

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An In-depth Technical Guide to 1-Ethyl-3-nitrobenzene

This technical guide provides a comprehensive overview of the physical and chemical properties of **1-ethyl-3-nitrobenzene**, tailored for researchers, scientists, and professionals in drug development. The document details its characteristics, experimental protocols for its synthesis, and relevant safety information.

Introduction

1-Ethyl-3-nitrobenzene is an aromatic organic compound with the chemical formula $C_8H_9NO_2$. It serves as a key intermediate in various organic syntheses, including the preparation of m-nitroacetylbenzene.^[1] Understanding its physical and chemical properties is crucial for its effective and safe use in research and manufacturing.

Chemical Structure and Identifiers

- IUPAC Name: **1-ethyl-3-nitrobenzene**^[2]
- Synonyms: m-Nitroethylbenzene, 3-Ethylnitrobenzene, Benzene, 1-ethyl-3-nitro-^{[2][3][4]}
- CAS Number: 7369-50-8^{[2][4]}
- Molecular Formula: $C_8H_9NO_2$ ^{[2][4]}
- SMILES: CCC1=CC(=CC=C1)-[O-]^[2]

- InChIKey: RXAKLPGKSXJZEF-UHFFFAOYSA-N[2][4]

Physical Properties

The physical properties of **1-ethyl-3-nitrobenzene** are summarized in the table below, providing a consolidated view of its key characteristics.

Property	Value	Source(s)
Molecular Weight	151.16 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[5]
Melting Point	-37.9 °C	[1][3][6]
Boiling Point	242.5 - 243.2 °C at 760 mmHg	[3][6]
Density	1.127 - 1.1345 g/cm ³	[3][6]
Refractive Index	1.5359 - 1.544	[1][3][6]
Flash Point	105.3 °C	[3]
Water Solubility	Generally considered insoluble	[5]
Solubility in Organic Solvents	Soluble in aromatic hydrocarbons (benzene, toluene) and polar organic solvents (ethanol, acetone)	[5]
LogP (Octanol/Water Partition Coefficient)	2.68 - 2.9	[3]
Topological Polar Surface Area (TPSA)	45.8 Å ²	[2][3]

Chemical Properties and Reactivity

1-Ethyl-3-nitrobenzene exhibits reactivity typical of nitroaromatic compounds. The nitro group is deactivating and meta-directing for electrophilic aromatic substitution reactions. The ethyl group is an ortho, para-director, but the strong deactivating effect of the nitro group dominates. The compound can undergo reduction of the nitro group to form 3-ethylaniline.

Spectral Data

- Mass Spectrometry: The NIST Mass Spectrometry Data Center has compiled mass spectrum data (electron ionization) for **1-ethyl-3-nitrobenzene**.[\[2\]](#)[\[4\]](#)
- Infrared (IR) Spectroscopy: Vapor phase IR spectra are available.[\[2\]](#)
- Nuclear Magnetic Resonance (NMR): Detailed NMR data can be accessed through specialized chemical suppliers.[\[7\]](#)

Experimental Protocols

Synthesis of 1-Ethyl-3-nitrobenzene

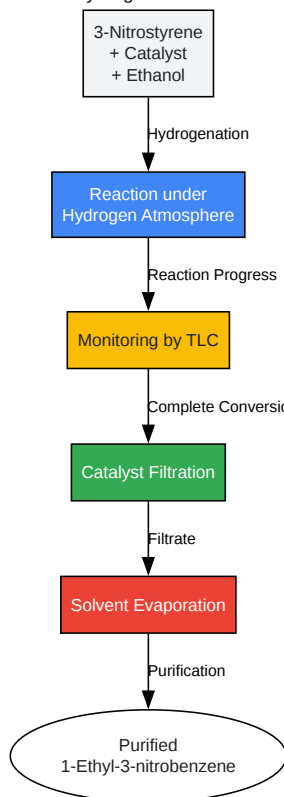
Two primary methods for the synthesis of **1-ethyl-3-nitrobenzene** are detailed below.

This method involves the reduction of the vinyl group of 3-nitrostyrene.

Experimental Procedure:

- Dissolve 0.015 g of a suitable catalyst and 2 mmol of 3-nitrostyrene in 10 mL of ethanol in a reaction vessel.
- Place the reaction mixture under a hydrogen atmosphere.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon complete conversion of the starting material, remove the catalyst by filtration.
- Evaporate the solvent under reduced pressure to obtain the purified **1-ethyl-3-nitrobenzene** product.[\[1\]](#)[\[3\]](#)

Synthesis via Hydrogenation of 3-Nitrostyrene



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Caption: Workflow for the synthesis of **1-ethyl-3-nitrobenzene** from 3-nitrostyrene.

This patented method involves a three-step process starting from m-nitroacetophenone.[8]

Step 1: Synthesis of 1-(3-nitrophenyl)ethanol

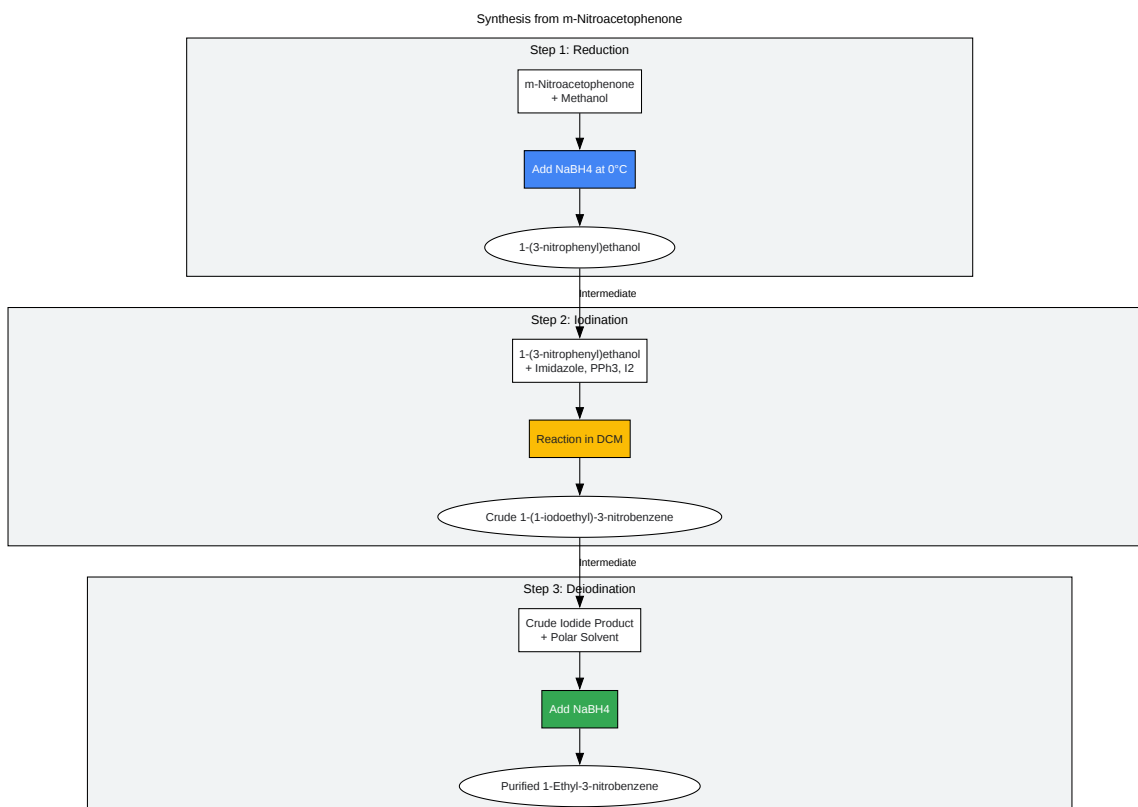
- Add methanol and m-nitroacetophenone (e.g., 6.6g, 40mmol) to a reaction flask.
- Cool the mixture to 0°C.
- Add sodium borohydride in batches and allow the reaction to proceed at room temperature.
- Concentrate the methanol, perform an extraction, combine the organic phases, and concentrate to obtain 1-(3-nitrophenyl)ethanol.[8]

Step 2: Synthesis of 1-(1-iodoethyl)-3-nitrobenzene

- Add dichloromethane, 1-(3-nitrophenyl)ethanol, imidazole, triphenylphosphine, and elemental iodine to a reaction flask.
- Allow the reaction to proceed at room temperature.
- Extract the product, combine the organic phases, and concentrate to obtain the crude 1-(1-iodoethyl)-3-nitrobenzene.[8]

Step 3: Synthesis of **1-ethyl-3-nitrobenzene**

- Dissolve the crude 1-(1-iodoethyl)-3-nitrobenzene in a polar solvent.
- Add sodium borohydride in batches and react at room temperature.
- Perform an extraction, combine the organic phases, and concentrate.
- Purify the final product by distillation under reduced pressure to yield pure **1-ethyl-3-nitrobenzene**. [8]



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Caption: Multi-step synthesis of **1-ethyl-3-nitrobenzene** from m-nitroacetophenone.

Safety, Handling, and Storage

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation), H402 (Harmful to aquatic life).
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P273 (Avoid release to the environment), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).
- Storage: Store at room temperature[1][6][9] or at 2-8°C, desiccated.

- Personal Protective Equipment: Use of appropriate personal protective equipment, including gloves and eye protection, is recommended.

This guide provides a foundational understanding of **1-ethyl-3-nitrobenzene** for scientific and industrial applications. For more detailed information, consulting the cited sources is recommended.

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References

1. 1-ethyl-3-nitrobenzene | 7369-50-8 [chemicalbook.com]
2. 1-Ethyl-3-nitrobenzene | C₈H₉NO₂ | CID 81836 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. echemi.com [echemi.com]
4. 1-Ethyl-3-nitrobenzene [webbook.nist.gov]
5. solubilityofthings.com [solubilityofthings.com]
6. 1-ethyl-3-nitrobenzene CAS#: 7369-50-8 [m.chemicalbook.com]
7. 7369-50-8|1-Ethyl-3-nitrobenzene|BLD Pharm [bldpharm.com]
8. CN110498744B - Preparation method of 1-ethyl-3-nitrobenzene - Google Patents [patents.google.com]
9. chemscene.com [chemscene.com]
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